

Application Notes and Protocols for Preparing Chloramben Stock Solutions

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Compound of Interest

Compound Name: Chloramben

Cat. No.: B1668635

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These application notes provide detailed protocols for the preparation, storage, and handling of **Chloramben** stock solutions for use in laboratory experiments.

Chemical and Physical Properties of Chloramben

A thorough understanding of the physicochemical properties of **Chloramben** is essential for the accurate preparation of stock solutions. The relevant data for **Chloramben** (3-amino-2,5-dichlorobenzoic acid) is summarized in the table below.

Property	Value	Source
CAS Number	133-90-4	[1][2][3]
Molecular Formula	C ₇ H ₅ Cl ₂ NO ₂	[2][3]
Molecular Weight	206.03 g/mol	[1][2][3]
Appearance	Colorless and odorless crystalline solid	[1]
Melting Point	200-201 °C	[1][4]
Water Solubility	700 mg/L at 25 °C	[1][3][5]
Solubility in Organic Solvents	- Ethanol: 172 g/L at 25 °C- Acetone: 23.27 g/100 g at 29 °C- DMSO: Sparingly soluble	[3][5]
Storage Conditions	0-6 °C, protect from light	[4]

Experimental Protocols

2.1. Preparation of a 100 mM **Chloramben** Stock Solution in Ethanol

This protocol describes the preparation of a 100 mM stock solution of **Chloramben** in ethanol.

Materials:

- **Chloramben** (solid)
- Anhydrous Ethanol (≥99.5%)
- Calibrated analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask (e.g., 10 mL or 25 mL)

- Pipettes
- Vortex mixer or magnetic stirrer
- Sterile, light-protecting storage tubes (e.g., amber vials)

Procedure:

- Calculate the required mass of **Chloramben**:
 - To prepare 10 mL of a 100 mM solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 206.03 \text{ g/mol} = 0.0206 \text{ g} = 20.6 \text{ mg}$
- Weigh the **Chloramben**:
 - Using a calibrated analytical balance, carefully weigh out 20.6 mg of **Chloramben** onto weighing paper or a weighing boat.
- Dissolve the **Chloramben**:
 - Transfer the weighed **Chloramben** into a 10 mL volumetric flask.
 - Add approximately 7-8 mL of anhydrous ethanol to the flask.
 - Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or a magnetic stirrer at room temperature until the solid is completely dissolved.
- Adjust the final volume:
 - Once the **Chloramben** is fully dissolved, add anhydrous ethanol to the volumetric flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Aliquot and store:
 - Cap the flask and invert it several times to ensure the solution is homogeneous.

- Aliquot the stock solution into sterile, light-protecting tubes.
- Label each tube clearly with the compound name, concentration, solvent, date of preparation, and your initials.
- Store the aliquots at 0-6 °C.[\[4\]](#)

2.2. Preparation of a Saturated Aqueous Solution of **Chloramben**

This protocol is for preparing a saturated solution of **Chloramben** in water, which is approximately 3.4 mM (700 mg/L) at 25 °C.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Materials:

- **Chloramben** (solid)
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Beaker or flask
- 0.22 µm syringe filter and syringe

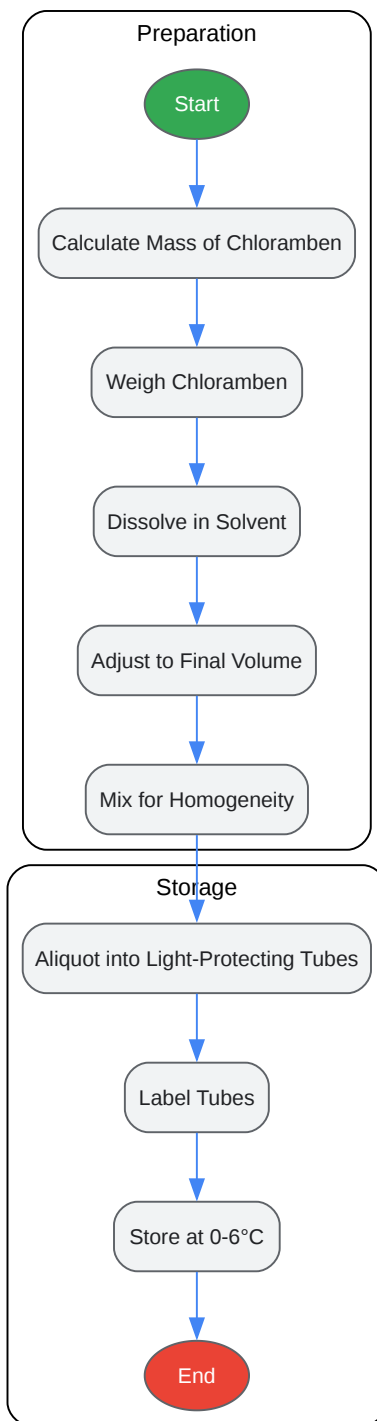
Procedure:

- Add excess **Chloramben** to water:
 - To a beaker or flask, add an excess amount of **Chloramben** to a known volume of water (e.g., 1 mg/mL or 1 g/L).
- Stir the solution:
 - Place a magnetic stir bar in the beaker and stir the solution vigorously at room temperature for several hours to ensure maximum dissolution.
- Allow undissolved solid to settle:

- Turn off the stirrer and allow the undissolved **Chloramben** to settle to the bottom of the container.
- Filter the solution:
 - Carefully decant the supernatant and filter it through a 0.22 μm syringe filter to remove any remaining undissolved particles. This will yield a saturated aqueous solution.
- Store the solution:
 - Store the saturated solution in a clearly labeled, sterile container at 0-6 °C.

Workflow Diagram

Workflow for Preparing Chloramben Stock Solution



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Caption: Workflow for the preparation and storage of **Chloramben** stock solutions.

Dilution of Stock Solutions

To prepare working solutions, the stock solution can be diluted using the following formula:

$$M_1V_1 = M_2V_2$$

Where:

- M_1 = Concentration of the stock solution
- V_1 = Volume of the stock solution to be used
- M_2 = Desired concentration of the working solution
- V_2 = Final volume of the working solution

Example: To prepare 1 mL of a 100 μ M working solution from a 100 mM stock solution:

- Rearrange the formula to solve for V_1 : $V_1 = (M_2V_2) / M_1$
- $V_1 = (100 \mu\text{M} * 1 \text{ mL}) / 100,000 \mu\text{M}$
- $V_1 = 0.001 \text{ mL} = 1 \mu\text{L}$

Therefore, add 1 μ L of the 100 mM stock solution to 999 μ L of the desired solvent (e.g., cell culture medium) to obtain 1 mL of a 100 μ M working solution.

Safety Precautions

- **Chloramben** may cause skin, eye, and respiratory tract irritation.[5]
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Chloramben**.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

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